

A Technical Guide to the Spectroscopic Characterization of Fmoc-His(DNP)-OH

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Fmoc-His(DNP)-OH*

CAS No.: *83999-94-4*

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This guide provides an in-depth analysis of the spectroscopic data for N α -9-fluorenylmethoxycarbonyl-N(im)-2,4-dinitrophenyl-L-histidine (**Fmoc-His(DNP)-OH**), a critical building block in solid-phase peptide synthesis (SPPS). Designed for researchers, scientists, and professionals in drug development, this document offers a comprehensive examination of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data integral to verifying the structure and purity of this essential amino acid derivative.

Introduction: The Role and Importance of Fmoc-His(DNP)-OH

Histidine presents a unique challenge in peptide synthesis due to the nucleophilic nature of its imidazole side chain, which can lead to undesirable side reactions and racemization. The protection of this side chain is therefore paramount for the successful synthesis of histidine-containing peptides. The 2,4-dinitrophenyl (DNP) group is a robust protecting group for the imidazole nitrogen of histidine.^[1] It is stable under the mildly basic conditions used for the removal of the N α -Fmoc protecting group, a cornerstone of modern SPPS.

The Fmoc group, in turn, provides temporary protection of the alpha-amino group, allowing for the sequential addition of amino acids to the growing peptide chain. The combination of the base-labile Fmoc group and the thiolysis-removable DNP group offers a strategic advantage in complex peptide synthesis.

Accurate spectroscopic characterization is non-negotiable for ensuring the quality and integrity of **Fmoc-His(DNP)-OH** prior to its use in synthesis. This guide elucidates the expected spectroscopic signatures of this compound, providing a reliable reference for its identification and quality control.

Molecular Structure and Key Spectroscopic Features

A thorough understanding of the molecular structure of **Fmoc-His(DNP)-OH** is fundamental to interpreting its spectroscopic data. The molecule can be dissected into three key components: the Fmoc protecting group, the histidine core, and the DNP protecting group. Each of these moieties possesses distinct structural features that give rise to characteristic signals in NMR, IR, and Mass spectra.

Figure 1: Molecular structure of **Fmoc-His(DNP)-OH** highlighting the key functional groups.

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR spectroscopy is a powerful tool for elucidating the structure of organic molecules by providing information about the chemical environment of hydrogen atoms.

Experimental Protocol: ¹H NMR Spectroscopy

- **Sample Preparation:** Dissolve approximately 5-10 mg of **Fmoc-His(DNP)-OH** in 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d₆, CDCl₃, or MeOD-d₄). The choice of solvent can influence chemical shifts.[2]
- **Instrumentation:** Acquire the spectrum on a 300 MHz or higher field NMR spectrometer.[3]
- **Acquisition Parameters:**

- Pulse Sequence: Standard single-pulse sequence.
- Number of Scans: 16-64 scans to achieve a good signal-to-noise ratio.
- Relaxation Delay: 1-2 seconds.
- Spectral Width: 0-12 ppm.
- Referencing: Reference the spectrum to the residual solvent peak or an internal standard like tetramethylsilane (TMS).^[3]

Data Interpretation and Expected Chemical Shifts

The ^1H NMR spectrum of **Fmoc-His(DNP)-OH** will exhibit characteristic signals corresponding to the protons of the Fmoc, histidine, and DNP moieties. The expected chemical shifts are summarized in the table below.

Proton Assignment	Expected Chemical Shift (δ , ppm)	Multiplicity	Notes
Fmoc Group			
Aromatic Protons	7.20 - 7.90	Multiplet	The eight aromatic protons of the fluorenyl group will appear as a complex multiplet.
CH (Fmoc)	~4.20	Triplet	The methine proton of the fluorenyl group.
CH ₂ (Fmoc)	~4.40	Doublet	The methylene protons adjacent to the oxygen.
Histidine Core			
α -CH	~4.50 - 4.70	Multiplet	The alpha-proton of the amino acid backbone.
β -CH ₂	~3.10 - 3.40	Multiplet	The two beta-protons, which are diastereotopic.
Imidazole C2-H	~8.00 - 8.20	Singlet	The proton on the C2 position of the imidazole ring.
Imidazole C4-H	~7.30 - 7.50	Singlet	The proton on the C4 position of the imidazole ring.
DNP Group			
DNP H3	~8.80 - 9.00	Doublet	The proton ortho to both nitro groups.
DNP H5	~8.40 - 8.60	Doublet of doublets	The proton meta to one nitro group and

ortho to the other.

DNP H6	~7.80 - 8.00	Doublet	The proton meta to both nitro groups.
Amide & Carboxyl			
NH (Amide)	~7.00 - 8.00	Doublet	The amide proton, coupling to the α -CH.
OH (Carboxyl)	>10.0	Broad Singlet	The carboxylic acid proton, often broad and may exchange with water in the solvent.

Note: Chemical shifts are approximate and can vary depending on the solvent and concentration.

The downfield shift of the DNP protons is due to the strong electron-withdrawing effect of the two nitro groups. The protons of the Fmoc group appear in the aromatic and aliphatic regions, consistent with their chemical environment.

¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy

¹³C NMR spectroscopy provides valuable information about the carbon skeleton of a molecule.

Experimental Protocol: ¹³C NMR Spectroscopy

- Sample Preparation: Use the same sample prepared for ¹H NMR spectroscopy.
- Instrumentation: Acquire the spectrum on a 75 MHz or higher field NMR spectrometer.
- Acquisition Parameters:
 - Pulse Sequence: Standard proton-decoupled pulse sequence.

- Number of Scans: A higher number of scans (e.g., 1024 or more) is typically required due to the low natural abundance of ^{13}C .
- Relaxation Delay: 2-5 seconds.
- Spectral Width: 0-220 ppm.[\[4\]](#)
- Referencing: Reference the spectrum to the deuterated solvent signal.

Data Interpretation and Expected Chemical Shifts

The ^{13}C NMR spectrum will show distinct signals for each unique carbon atom in **Fmoc-His(DNP)-OH**.

Carbon Assignment	Expected Chemical Shift (δ , ppm)	Notes
Fmoc Group		
Aromatic Carbons	120 - 145	Multiple signals for the fluorenyl carbons.
CH (Fmoc)	~47	
CH ₂ (Fmoc)	~67	
Carbonyl (Fmoc)	~156	
Histidine Core		
C=O (Carboxyl)	170 - 175	
α -C	~55	
β -C	~28	
Imidazole C2	~135	
Imidazole C4	~138	
Imidazole C5	~118	
DNP Group		
C1 (ipso to imidazole)	~136	
C2, C4 (ipso to NO ₂)	~145 - 150	
C3, C5, C6	122 - 130	

Note: Chemical shifts are approximate and can vary depending on the solvent and concentration.^{[5][6]}

The electron-withdrawing nitro groups on the DNP ring will cause a downfield shift for the attached carbons. The carbonyl carbon of the carboxylic acid will also be significantly downfield.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Experimental Protocol: IR Spectroscopy

- **Sample Preparation:** The sample can be prepared as a KBr pellet or analyzed using an Attenuated Total Reflectance (ATR) accessory.
- **Instrumentation:** Acquire the spectrum using a Fourier Transform Infrared (FTIR) spectrometer.
- **Acquisition Parameters:**
 - Spectral Range: 4000 - 400 cm^{-1} .
 - Number of Scans: 16-32 scans.
 - Resolution: 4 cm^{-1} .

Data Interpretation and Expected Absorption Bands

The IR spectrum of **Fmoc-His(DNP)-OH** will display characteristic absorption bands for its various functional groups.^[7]

Vibrational Mode	Expected Wavenumber (cm ⁻¹)	Intensity	Functional Group
O-H Stretch	3300 - 2500	Broad, Strong	Carboxylic Acid
N-H Stretch	~3300	Medium	Amide
C-H Stretch (Aromatic)	3100 - 3000	Medium	Fmoc, DNP, Imidazole
C-H Stretch (Aliphatic)	3000 - 2850	Medium	Fmoc, Histidine
C=O Stretch	~1720	Strong	Carboxylic Acid
C=O Stretch	~1690	Strong	Amide (Fmoc)
C=C Stretch	1600 - 1450	Medium-Strong	Aromatic Rings
NO ₂ Asymmetric Stretch	~1530	Strong	DNP
NO ₂ Symmetric Stretch	~1350	Strong	DNP
C-N Stretch	1300 - 1000	Medium	
C-O Stretch	1300 - 1200	Strong	Carboxylic Acid, Ester (Fmoc)

The broad O-H stretch of the carboxylic acid is a prominent feature. The two strong C=O stretching bands from the carboxylic acid and the Fmoc-carbamate are also key identifiers. The strong absorptions corresponding to the symmetric and asymmetric stretching of the nitro groups are characteristic of the DNP moiety.^{[8][9]}

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique used to determine the molecular weight of a compound and can also provide structural information through fragmentation analysis.

Experimental Protocol: Mass Spectrometry

- Sample Preparation: Dissolve a small amount of the sample in a suitable solvent (e.g., acetonitrile/water).
- Instrumentation: Use an electrospray ionization (ESI) mass spectrometer.[\[10\]](#)[\[11\]](#)
- Acquisition Mode: Acquire spectra in both positive and negative ion modes.

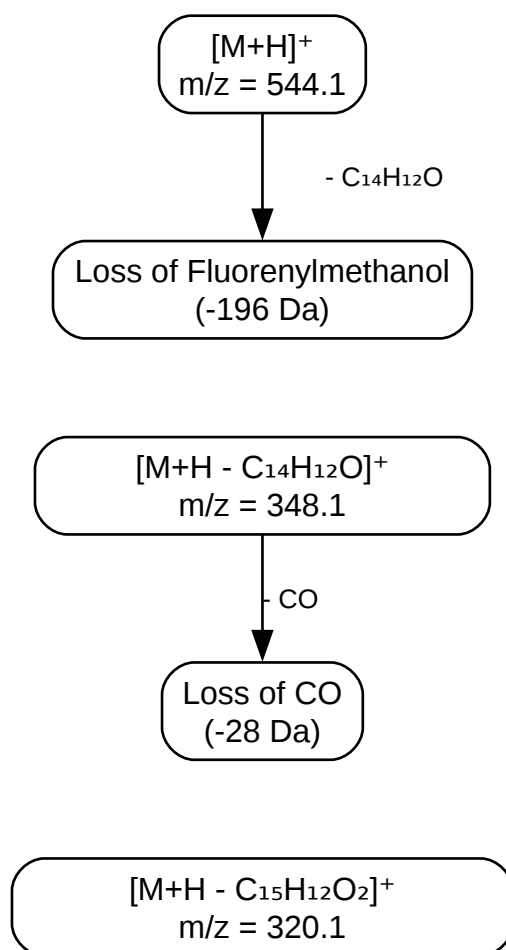
Data Interpretation and Expected Ions

The molecular formula of **Fmoc-His(DNP)-OH** is $C_{27}H_{21}N_5O_8$, with a monoisotopic mass of 543.1390 Da.[\[12\]](#)

Ion	m/z (Da)	Ionization Mode	Notes
$[M+H]^+$	544.1463	Positive	Protonated molecular ion.
$[M+Na]^+$	566.1282	Positive	Sodium adduct.
$[M-H]^-$	542.1317	Negative	Deprotonated molecular ion.
$[M-H-CO_2]^-$	498.1424	Negative	Loss of carbon dioxide from the carboxylate.

Fragmentation Analysis:

In tandem MS (MS/MS) experiments, characteristic fragmentation patterns can be observed. A common fragmentation pathway for Fmoc-protected amino acids is the loss of the Fmoc group (222.07 Da) or fragments thereof.[\[10\]](#)



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Figure 2: A potential fragmentation pathway for **Fmoc-His(DNP)-OH** in positive ion mode ESI-MS.

Conclusion

The comprehensive spectroscopic analysis of **Fmoc-His(DNP)-OH** presented in this guide provides a robust framework for its characterization. By leveraging the combined power of ^1H NMR, ^{13}C NMR, IR spectroscopy, and mass spectrometry, researchers can confidently verify the identity, structure, and purity of this vital reagent, thereby ensuring the integrity and success of their peptide synthesis endeavors. The detailed protocols and interpreted data serve as an essential reference for quality control and troubleshooting in the demanding field of drug discovery and development.

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- To cite this document: BenchChem. [A Technical Guide to the Spectroscopic Characterization of Fmoc-His(DNP)-OH]. BenchChem, [2026]. [Online PDF]. Available at:

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